Technical Guide: Solubility Profile & Handling of 2-Bromoacrylonitrile

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Compound of Interest	
Compound Name:	*2-Bromoacrylonitrile*
CAS No.:	*920-34-3*
Cat. No.:	*B1583452*

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Executive Summary

2-Bromoacrylonitrile (

-bromoacrylonitrile) is a highly reactive, electrophilic alkene used primarily as a dienophile in Diels-Alder reactions and a monomer in specialized copolymerizations. Its utility in drug development stems from its ability to introduce functionalized nitrile motifs and vinyl bromide handles for palladium-catalyzed cross-couplings.

Critical Insight: Unlike common solvents, **2-Bromoacrylonitrile** lacks a single, universally cited thermodynamic water solubility value in standard compendia. Its solubility behavior is governed by a delicate balance between its polar nitrile group (hydrophilic) and the lipophilic bromine atom. This guide provides the available physicochemical data, inferred solubility ranges based on structural analogs, and—most importantly—a self-validating protocol for researchers to determine exact solubility under their specific assay conditions.

Physicochemical Profile

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Understanding the fundamental physical constants is prerequisite to predicting solubility behavior.

Property	Data Value	Source/Context
CAS Number	920-34-3	Identity Verification
Molecular Formula		MW: 131.96 g/mol
Physical State	Liquid	Colorless to pale yellow
Boiling Point	116 °C (at 740 Torr)	Volatile
Density	~1.60 – 1.66 g/mL	Denser than water
LogP (Octanol/Water)	0.81 – 1.42	Moderately Lipophilic [1, 2]
Refractive Index	1.482	Purity Indicator
Flash Point	28.9 °C	Flammable
Stability	High Polymerization Risk	Requires inhibition (e.g., hydroquinone)

Solubility Data Analysis

Solvent Compatibility Matrix

The following data categorizes solvents based on thermodynamic miscibility and chemical stability.

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Solvent Class	Specific Solvent	Solubility Status	Application Notes
Chlorinated	Dichloromethane (DCM)	Miscible	Preferred for extraction; minimizes hydrolysis.
Chlorinated	Chloroform ( )	Miscible	Standard NMR solvent; excellent solubilizer.
Polar Aprotic	Acetonitrile (MeCN)	Miscible	Ideal for HPLC mobile phases and nucleophilic substitutions.
Polar Aprotic	DMF / DMSO	Miscible	Used for high-temp reactions; difficult to remove.
Alcohols	Methanol / Ethanol	Soluble	Caution: Potential for nucleophilic attack (solvolysis) over time.
Aqueous	Water	Sparingly Soluble	Est. 10–50 g/L (Inferred*). Use for emulsion polymerization.
Hydrocarbons	Hexane / Heptane	Immiscible / Low	Used to precipitate polymers or wash crude product.

*Note: Water solubility is estimated based on the analog Bromoacetonitrile (50-100 g/L) and Acrylonitrile (~73 g/L), adjusted for the increased lipophilicity of the vinyl-bromide motif.

Partition Coefficient (LogP) Implications

With a LogP range of 0.81 – 1.42, **2-Bromoacrylonitrile** occupies a "Goldilocks" zone for organic synthesis:

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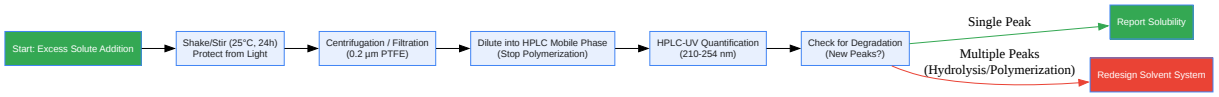
- Extraction: It partitions readily into organic layers (DCM/EtOAc) from aqueous phases.
- Chromatography: It elutes relatively early in Reverse Phase (C18) HPLC, requiring low organic mobile phase percentages (e.g., 10-30% MeCN) for retention [1].

Experimental Protocols

Self-Validating Solubility Determination Protocol

Objective: Determine the thermodynamic solubility of **2-Bromoacrylonitrile** in a specific buffer or solvent system. Safety: Compound is a lachrymator and toxic. All steps must be performed in a fume hood.

Workflow Diagram (DOT):



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Figure 1: Step-by-step workflow for determining thermodynamic solubility while monitoring for compound instability.

Step-by-Step Methodology:

- Preparation: Add excess liquid **2-Bromoacrylonitrile** (approx. 100 µL) to 1.0 mL of the target solvent in a sealed glass vial.
- Equilibration: Shake at 25°C for 24 hours. Critical: Wrap vial in foil to prevent photo-initiated polymerization.
- Sampling: Centrifuge at 10,000 rpm for 5 minutes.
- Stabilization: Immediately dilute an aliquot of the supernatant into an acidified mobile phase (e.g., 0.1% Phosphoric Acid in Water/MeCN) to quench potential hydrolysis or

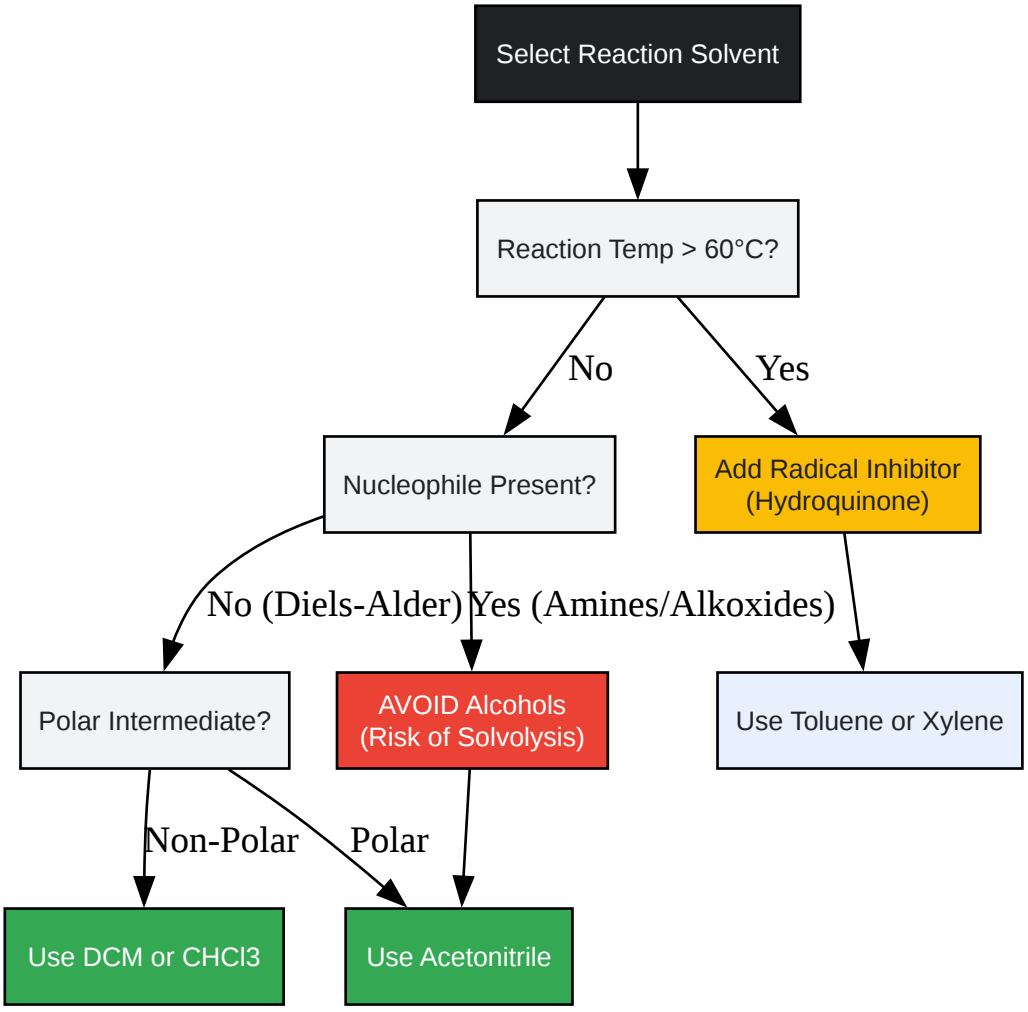
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polymerization.

- Quantification: Inject onto HPLC (C18 Column). Calculate concentration against a standard curve prepared in pure Acetonitrile.

Reaction Solvent Selection Logic

Choosing the right solvent is critical to prevent side reactions (polymerization).



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Figure 2: Decision tree for selecting reaction solvents to maximize yield and minimize polymerization side-products.

Safety & Handling (Core Directive)

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- Lachrymator: Even trace vapors cause severe eye irritation. Handle only in a functioning fume hood.
- Skin Absorption: The compound is lipophilic and toxic. Double-gloving (Nitrile + Laminate) is recommended.
- Disposal: Do not pour down drains. Segregate into halogenated organic waste streams. Reacting with aqueous sodium sulfite/bisulfite can neutralize residual lachrymatory activity before disposal [3].

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